

what is Cloperidone chemical compound

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Compound Focus: Cloperidone

CAS No.: 525-26-8

Cat. No.: S3631205

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Chemical Profile of Cloperidone

The table below summarizes the core chemical identification data for **Cloperidone**:

Property	Description
IUPAC Name	3-[3-[4-(3-chlorophenyl)piperazin-1-yl]propyl]-1H-quinazoline-2,4-dione [1]
Molecular Formula	C ₂₁ H ₂₃ ClN ₄ O ₂ [2] [1]
Molecular Weight	398.89 g·mol ⁻¹ [1]
CAS Registry Number	4052-13-5 (base compound) [3]
CAS Registry Number	525-26-8 (hydrochloride salt) [4]
Canonical SMILES	C1CN(CCN1CCCN2C(=O)C3=CC=CC=C3NC2=O)C4=CC(=CC=C4)Cl [1]
InChI Key	FXZJKVODWNYPPK-UHFFFAOYSA-N [1]
Related Salt Form	Cloperidone Hydrochloride (C ₂₁ H ₂₄ Cl ₂ N ₄ O ₂); Molecular Weight: 435.3 g/mol [4]

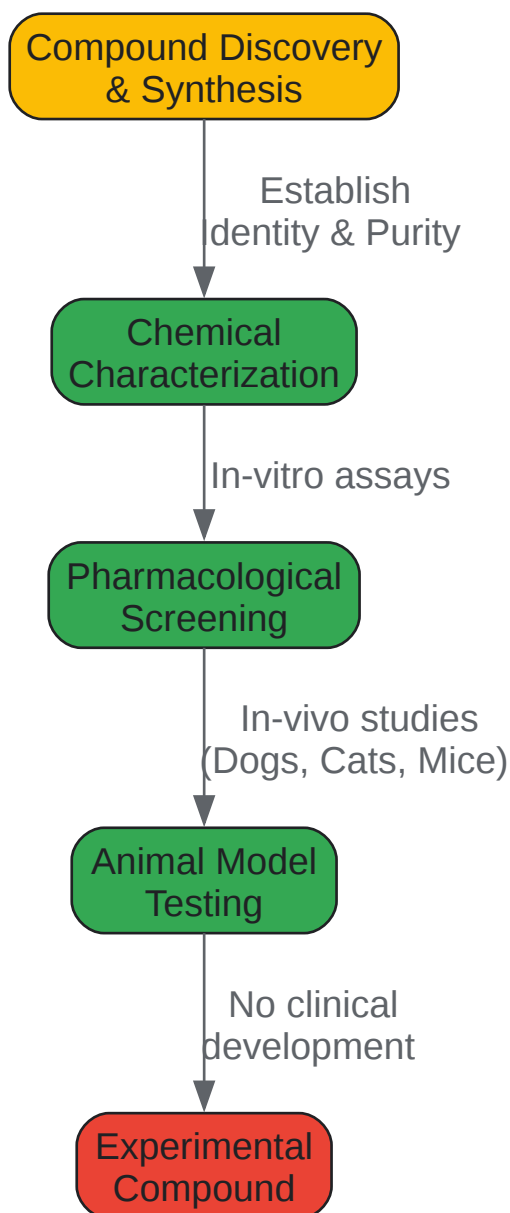
Pharmacological & Research Data

Despite its early discovery, **Cloperidone** has not progressed to an approved drug. The table below collates its known research and pharmacological characteristics:

Aspect	Details
Drug Status	Experimental compound; not an approved drug [1].
Origin	First reported in 1965 by Miles Laboratories [1].
Reported Properties	Sedative and hypotensive (blood pressure-lowering) [1].
Pharmacological Testing	Animal models including behavioral studies in dogs/cats; motor coordination and locomotor activity assays in mice [1].

Research & Development Workflow

The diagram below outlines the general research and development workflow for an experimental compound like **Cloperidone**, from discovery through to experimental stages based on available data.



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Research Implications & Next Steps

Cloperidone represents an interesting starting point in medicinal chemistry. Its documented activity provides a foundation for further investigation.

- **Modern Screening:** The known pharmacological profile could be re-evaluated with contemporary biological targets and screening technologies to uncover potential new therapeutic applications [1].

- **Analytical Reference:** Researchers developing analytical methods for quinazolinedione derivatives can use its published chemical descriptors as a reference point [2] [4].
- **Chemical Synthesis:** The published structure serves as a core scaffold for designing new analogs with potentially improved efficacy and safety profiles [1].

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References

1. Cloperidone [en.wikipedia.org]
2. | C21H23ClN4O2 | CID 10675 - PubChem Cloperidone [pubchem.ncbi.nlm.nih.gov]
3. CAS 4052-13-5 Cloperidone - Alfa Chemistry [alfa-chemistry.com]
4. Cloperidone HCl | Drug Information, Uses, Side Effects ... [pharmacompass.com]

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